

"Potassium bis(trifluoromethanesulfonyl)imide chemical properties"

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Compound of Interest

Compound Name: Potassium
bis(trifluoromethanesulfonyl)imide

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An In-Depth Technical Guide to the Chemical Properties of **Potassium Bis(trifluoromethanesulfonyl)imide (KTFSI)**

Abstract

Potassium bis(trifluoromethanesulfonyl)imide, commonly abbreviated as KTFSI, is a highly stable inorganic salt that has garnered significant attention across diverse scientific fields, most notably in the realm of energy storage. Its unique combination of high thermal and electrochemical stability, good ionic conductivity, and solubility in relevant organic solvents makes it a cornerstone material for next-generation battery and supercapacitor research. This technical guide provides a comprehensive exploration of the core chemical and physical properties of KTFSI, offering in-depth analysis for researchers, scientists, and drug development professionals. The narrative emphasizes the causal relationships between the molecular structure of KTFSI and its macroscopic properties, providing field-proven insights into its application and handling.

Introduction to KTFSI: A Molecule of Strategic Importance

The pursuit of safer, more efficient energy storage systems has intensified the search for electrolyte materials that can withstand demanding operational conditions. KTFSI ($K[(CF_3SO_2)_2N]$) has emerged as a leading candidate, serving both as a primary electrolyte salt

in potassium-ion batteries and as a functional additive in lithium-ion systems.^{[1][2]} Its significance stems from the inherent stability of the bis(trifluoromethanesulfonyl)imide (TFSI⁻) anion, a structure engineered for chemical inertness and efficient charge delocalization.

Chemical Identity

A precise understanding of a compound begins with its fundamental identifiers.

Identifier	Value
Chemical Name	Potassium bis(trifluoromethanesulfonyl)imide
Synonyms	KTFSI, Potassium Triflimide, Potassium Bistriflimide ^[1]
CAS Number	90076-67-8
Molecular Formula	C ₂ F ₆ KNO ₄ S ₂ ^{[3][4]}
Molecular Weight	319.24 g/mol ^{[1][3]}

Molecular Structure and Conformation

The properties of KTFSI are a direct consequence of its ionic structure, which consists of a potassium cation (K⁺) and the TFSI⁻ anion. The TFSI⁻ anion's stability is attributed to the strong electron-withdrawing nature of the two trifluoromethyl (CF₃) groups and the extensive delocalization of the negative charge across the sulfonyl-nitrogen-sulfonyl (O-S-N-S-O) framework.^[5] This delocalization minimizes the reactivity of the anion, which is crucial for preventing unwanted side reactions within an electrochemical cell.

The TFSI⁻ anion can adopt two primary conformations: cisoid and transoid, defined by the relative positions of the CF₃ groups with respect to the S-N-S plane. While the transoid form is often thermodynamically favored in isolation, the cisoid conformation is commonly observed in the crystalline structures of alkali metal salts like KTFSI, including anhydrous crystals.^{[5][6]}

Caption: Ionic structure of KTFSI showing the K⁺ cation and TFSI⁻ anion.

Physicochemical Properties

The utility of KTFSI in various applications is governed by its distinct physical and chemical properties.

Core Physical Data

The fundamental physical constants of KTFSI are summarized below. It exists as a white, crystalline solid under ambient conditions.[\[1\]](#)[\[7\]](#)

Property	Value	Source(s)
Appearance	White to almost white crystalline powder	[2] [7]
Melting Point	198-203 °C	[1] [4] [8]
Density	~2.12 g/cm ³	[9] [8]
Purity (Typical)	>98.0%	[7]

Solubility and Solvation Behavior

A critical parameter for electrolyte formulation is the salt's ability to dissolve and dissociate in non-aqueous solvents. KTFSI exhibits excellent solubility in a wide range of polar solvents, which is a key advantage for its use in batteries.

- **Solvents:** It is soluble in water, as well as common battery-grade solvents like propylene carbonate (PC), dimethyl carbonate (DMC), diethyl carbonate (DEC), and ethers such as dimethoxyethane (DME).[\[9\]](#)[\[10\]](#)
- **Causality:** The solubility is driven by the favorable ion-dipole interactions between the potassium cation and the TFSI⁻ anion with polar solvent molecules. The large size and delocalized charge of the TFSI⁻ anion result in a relatively weak ion-pairing with K⁺ in solution, promoting dissociation and, consequently, high ionic conductivity.

Thermal and Chemical Stability

KTFSI is renowned for its exceptional thermal stability, a property conferred by the robust TFSI⁻ anion.[\[2\]](#)[\[11\]](#)

- **Thermal Decomposition:** Unlike many other electrolyte salts such as lithium hexafluorophosphate (LiPF_6), which decomposes at lower temperatures, salts of the TFSI^- anion are thermally stable to well over 300°C .^[12] This high thermal stability enhances the safety profile of electrochemical devices, particularly under high-temperature operation or abuse conditions.
- **Chemical Stability:** The salt is stable under normal conditions.^[13] However, it is hygroscopic and sensitive to moisture; therefore, it must be handled and stored under an inert and dry atmosphere (e.g., in a glovebox or with a desiccant) to prevent water absorption, which can degrade electrolyte performance.^{[9][7][14]}
- **Hazardous Decomposition:** In the event of a fire or extreme thermal decomposition, KTFSI can release hazardous gases, including oxides of carbon (CO , CO_2), nitrogen (NO_x), sulfur (SO_x), and hydrogen fluoride (HF).^{[13][15]}

Electrochemical Characteristics

For professionals in drug development, understanding electrochemical properties can be relevant for designing electro-responsive drug delivery systems or sensors. For battery scientists, these are the most critical parameters.

Ionic Conductivity

The performance of an electrolyte is directly tied to its ability to conduct ions. KTFSI -based electrolytes exhibit good ionic conductivity. In a study using acetonitrile (AN) as the solvent, a 1 M KTFSI solution demonstrated high conductivity, contributing to superior power and energy density in electrochemical capacitors compared to other alkali metal TFSI salts.^[16] The high conductivity is a result of the effective dissociation of the salt and the mobility of the K^+ and TFSI^- ions in the solvent medium.

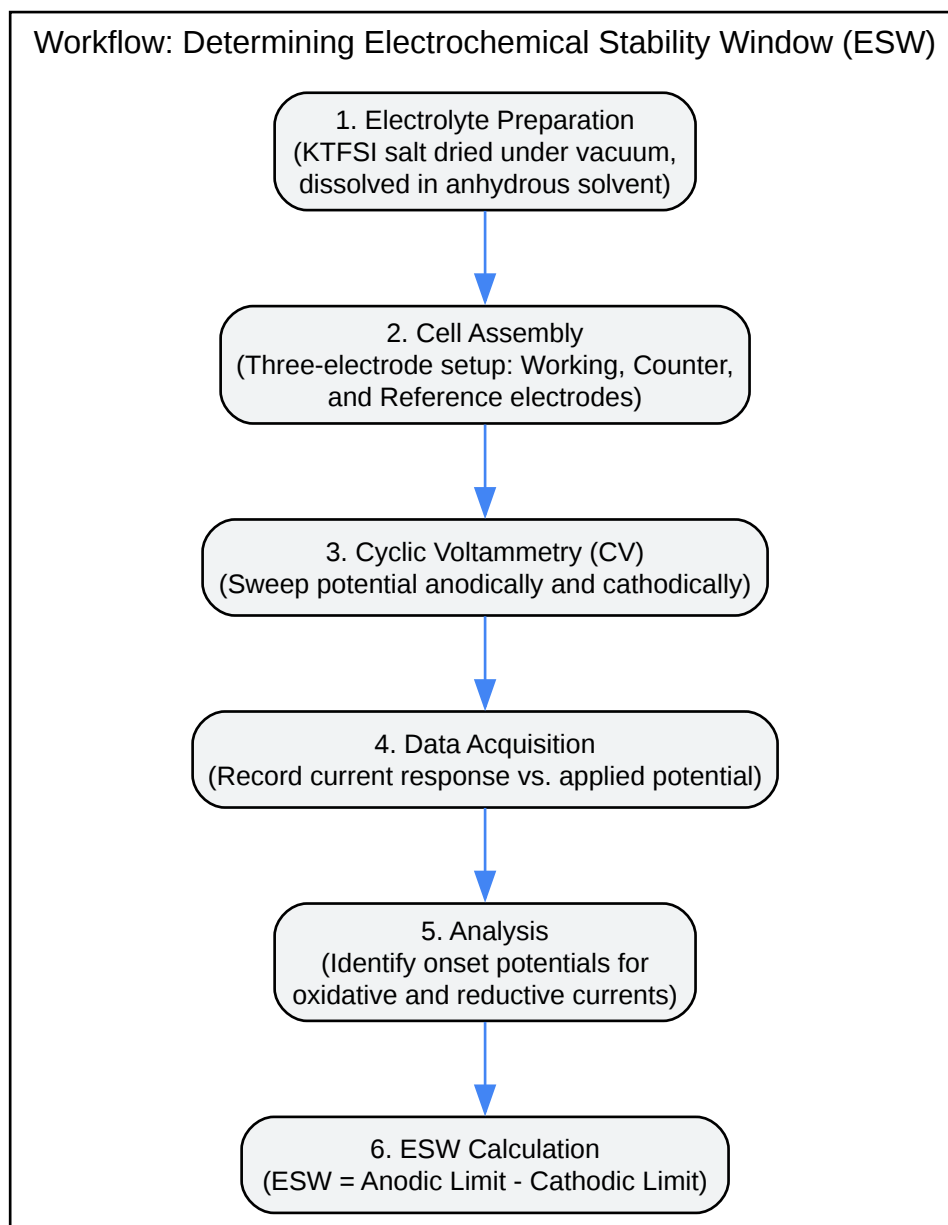
Electrochemical Stability Window (ESW)

The ESW defines the voltage range within which the electrolyte remains stable without being oxidized or reduced. A wide ESW is essential for high-voltage battery applications.

- **Performance:** The TFSI^- anion is known for its exceptionally wide electrochemical window, often exceeding 5.0 V vs. Li/Li^+ .^[6] This stability is a direct result of the delocalized negative

charge and the strong electron-withdrawing CF_3 groups, which make the anion highly resistant to oxidation at the cathode.[5]

- Significance: This wide window allows for the use of high-voltage cathode materials, enabling batteries with higher energy densities. Studies on various TFSI-based ionic liquids confirm that the anion is the primary determinant of this high stability.[17][18]



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Caption: Experimental workflow for determining the ESW via cyclic voltammetry.

Key Applications and Mechanistic Insights

The unique properties of KTFSI enable its use in several high-performance applications.

- **Energy Storage:** KTFSI is a primary electrolyte salt for emerging potassium-ion batteries and is also explored in lithium-ion systems.^{[1][19][20]} Its high thermal stability and wide ESW are critical for developing safer, high-voltage devices.^[2] In supercapacitors, its high conductivity and stability contribute to high power density and long cycle life.^[16]
- **Catalysis:** KTFSI can function as a Lewis acid catalyst. It has been used to enhance the low-temperature radical polymerization of N,N-dimethylacrylamide, demonstrating its utility in organic synthesis.^[1] In this role, the K^+ ion coordinates with the monomer, activating it for polymerization.
- **Ionic Liquids Synthesis:** KTFSI serves as a common precursor for synthesizing a variety of ionic liquids (ILs).^[2] By pairing the $TFSI^-$ anion with different organic cations, a wide range of ILs with tunable properties like viscosity, conductivity, and thermal stability can be created for diverse applications.^{[11][21]}

Experimental Protocols and Handling

Protocol: Measuring Ionic Conductivity

- **Preparation:** Dry KTFSI salt under high vacuum at $>100^\circ\text{C}$ for at least 24 hours to remove all traces of moisture.
- **Formulation:** Inside an argon-filled glovebox (<0.5 ppm H_2O , O_2), prepare a 1 M solution of KTFSI in the desired anhydrous solvent (e.g., propylene carbonate).
- **Measurement:** Transfer the electrolyte to a sealed conductivity cell.
- **Instrumentation:** Use a benchtop conductivity meter. Equilibrate the cell at the desired temperature (e.g., 25°C).
- **Data Collection:** Record the conductivity value once it has stabilized. Repeat the measurement at various temperatures to determine the temperature dependence.

- Causality Check: Inconsistent or low conductivity values often point to residual moisture in the salt or solvent, which increases viscosity and ion pairing, thereby impeding ion transport.

Safety and Handling Procedures

KTFSI requires careful handling due to its hazardous nature.

- Hazards: The compound is classified as corrosive and causes severe skin burns and eye damage (Hazard Statement H314).[7][13][22]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical splash goggles with a face shield.[13][15]
- Handling: All handling should be performed in a chemical fume hood to avoid inhalation of the powder.[15] Avoid creating dust.[22] Store the material in a tightly sealed container under an inert gas (e.g., argon or nitrogen) in a cool, dry place away from moisture.[7][13]
- First Aid: In case of skin contact, immediately remove contaminated clothing and rinse the skin with plenty of water.[13][22] For eye contact, rinse cautiously with water for several minutes and seek immediate medical attention.[13][15]

Conclusion

Potassium bis(trifluoromethanesulfonyl)imide is a material of significant scientific and commercial interest due to its exceptional combination of properties. Its high thermal stability, wide electrochemical window, and good ionic conductivity are directly attributable to the unique structure of the TFSI⁻ anion. These characteristics position KTFSI as a critical enabling component for the advancement of high-performance energy storage technologies and as a versatile tool in catalysis and materials science. A thorough understanding of its properties, coupled with strict adherence to safety and handling protocols, is essential for unlocking its full potential in research and development.

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